

Proflavine Hemisulphate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Proflavine hemisulphate*

Cat. No.: *B1679167*

[Get Quote](#)

This guide provides an in-depth exploration of **proflavine hemisulphate**, a versatile acridine dye with significant applications in biomedical research and clinical practice. From its fundamental chemical and physical properties to its practical application in laboratory settings, this document serves as a critical resource for researchers, scientists, and professionals in drug development.

Introduction: The Scientific Significance of Proflavine Hemisulphate

Proflavine hemisulphate, also known by synonyms such as 3,6-diaminoacridine hemisulfate, is an acridine-derived fluorescent dye and a potent antiseptic agent.^{[1][2]} Its utility stems from its ability to intercalate into DNA, a mechanism that underpins its broad-spectrum bacteriostatic properties, particularly against gram-positive bacteria, and its use as a fluorescent stain for cellular components.^{[1][3][4]} This unique characteristic has led to its historical use in wound dressings and as a topical antiseptic.^{[1][3]} More recently, its fluorescent properties have been harnessed for advanced cellular imaging techniques, aiding in the differentiation between normal and cancerous tissues.^{[1][5]} Understanding the core chemical and physical attributes of **proflavine hemisulphate** is paramount for its effective and reliable application in research and development.

Chemical Structure and Nomenclature

Proflavine hemisulphate is the hemisulfate salt of the proflavine base, an acridine derivative.

[1] The salt form enhances its stability and solubility, particularly in aqueous solutions. The core structure consists of a planar tricyclic system characteristic of acridines, with amino groups at the 3 and 6 positions, which are crucial for its biological activity.

The chemical formula for **proflavine hemisulphate** is $C_{26}H_{24}N_6O_4S$.^{[1][6][7]} It is important to note that this represents two molecules of proflavine ($C_{13}H_{11}N_3$) associated with one molecule of sulfuric acid (H_2SO_4).

Caption: Chemical structure of **Proflavine Hemisulphate**.

Physical and Chemical Properties

A thorough understanding of the physicochemical properties of **proflavine hemisulphate** is essential for its handling, formulation, and application in experimental settings. These properties are summarized in the table below.

| Property | Value | Source(s) |
|---------------------------------------|---|-----------|
| IUPAC Name | bis(acridine-3,6-diamine);sulfuric acid | [6] |
| Synonyms | Proflavine hemisulfate, 3,6-Diaminoacridine hemisulfate | [1][6][7] |
| CAS Number | 1811-28-5 | [6][7][8] |
| Molecular Formula | C ₂₆ H ₂₄ N ₆ O ₄ S | [1][6][7] |
| Molecular Weight | 516.6 g/mol | [1][6][7] |
| Appearance | Yellowish-brown crystalline powder | [9] |
| Solubility in Water | 10 mg/mL | [1] |
| Melting Point | 235-245 °C | [9] |
| pH (1% solution) | 5.5 - 7.0 | [9] |
| UV Absorption Max (λ _{max}) | ~445 nm (in water at pH 7) | [1] |
| Fluorescence Excitation Max | ~444-460 nm | [10] |
| Fluorescence Emission Max | ~508-515 nm | [10] |

Mechanism of Action: DNA Intercalation

The primary mechanism of action for **proflavine hemisulphate** is its function as a DNA intercalating agent.[1][3] The planar, aromatic acridine core of the molecule inserts itself between adjacent base pairs of the DNA double helix. This intercalation physically distorts the helical structure, which in turn interferes with critical cellular processes such as DNA synthesis and transcription.[3][11] This disruption of DNA replication is the basis for its bacteriostatic effect, as it prevents bacterial reproduction.[3][12] In the context of fluorescence microscopy, this binding to DNA results in significant staining of the cell nucleus, allowing for clear visualization.[1][10]

Experimental Protocol: Quantification of Proflavine Hemisulphate using UV-Vis Spectroscopy

UV-Vis spectroscopy is a fundamental and accessible technique for the quantification of **proflavine hemisulphate** in solution, leveraging its strong absorbance in the visible spectrum. [13] The following protocol provides a robust methodology for determining the concentration of **proflavine hemisulphate**.

Rationale: This protocol is designed to be self-validating by including the preparation of a standard curve, which ensures the accuracy of the measurements for unknown samples by demonstrating a linear relationship between absorbance and concentration, as dictated by the Beer-Lambert Law.

Materials:

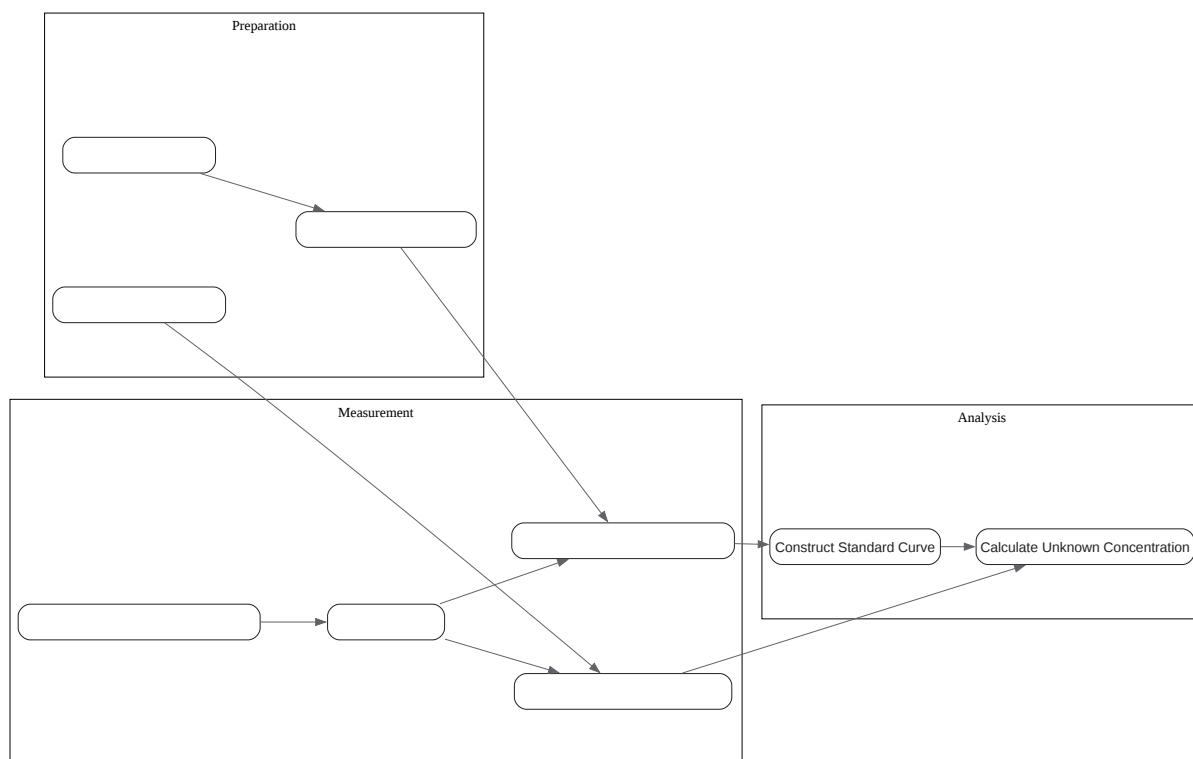
- **Proflavine hemisulphate** powder
- Distilled or deionized water (or appropriate buffer, e.g., PBS)
- Volumetric flasks and pipettes
- Quartz cuvettes
- UV-Vis spectrophotometer

Procedure:

- Preparation of a Stock Solution (e.g., 100 µg/mL):
 - Accurately weigh 10 mg of **proflavine hemisulphate** powder.
 - Dissolve the powder in a small amount of the chosen solvent (e.g., water) in a 100 mL volumetric flask.
 - Once fully dissolved, bring the volume up to the 100 mL mark with the solvent and mix thoroughly. This is your stock solution.

- Preparation of Standard Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with known concentrations (e.g., 2, 4, 6, 8, and 10 µg/mL).
 - For example, to prepare a 10 µg/mL standard, pipette 1 mL of the 100 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with the solvent.
- Spectrophotometer Setup:
 - Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
 - Set the wavelength to the maximum absorbance for **proflavine hemisulphate**, which is approximately 445 nm.[\[1\]](#)
- Blanking the Instrument:
 - Fill a quartz cuvette with the solvent used to prepare your solutions (this is your blank).
 - Place the cuvette in the spectrophotometer and perform a blank measurement to zero the absorbance.
- Measurement of Standards:
 - Starting with the least concentrated standard, rinse a clean cuvette with a small amount of the standard solution before filling it.
 - Measure the absorbance of each standard solution at 445 nm.
 - Record the absorbance values for each concentration.
- Construction of a Standard Curve:
 - Plot the absorbance values (y-axis) against the corresponding concentrations (x-axis) of the standard solutions.

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value close to 1.0 indicates a good linear fit.
- Measurement of Unknown Sample:
 - Prepare your unknown sample in the same solvent used for the standards. If necessary, dilute the sample to ensure its absorbance falls within the range of the standard curve.
 - Measure the absorbance of the unknown sample at 445 nm.
- Calculation of Unknown Concentration:
 - Using the equation from the linear regression of your standard curve, calculate the concentration of the unknown sample (x) from its measured absorbance (y).
 - Remember to account for any dilution factors if the unknown sample was diluted.



[Click to download full resolution via product page](#)

Caption: Workflow for UV-Vis Spectroscopic Quantification.

Safety and Handling

Proflavine hemisulphate is classified as an irritant, causing skin and serious eye irritation.^[6] ^[14]^[15] It may also cause respiratory irritation.^[15] Therefore, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling the powder.^[14]^[16] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.^[16] Store the compound in a cool, dry, and well-ventilated place, away from direct sunlight and moisture.^[9]^[16]

Conclusion

Proflavine hemisulphate remains a compound of significant interest due to its dual role as a DNA intercalator and a fluorescent agent. Its well-characterized chemical and physical properties, coupled with straightforward analytical techniques for its quantification, make it a valuable tool in various research disciplines. This guide provides a foundational understanding and practical protocols to support scientists in leveraging the full potential of **proflavine hemisulphate** in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. macsenlab.com [macsenlab.com]
- 2. Proflavine Hemisulfate | DNA | Thrombin | TargetMol [\[targetmol.com\]](http://targetmol.com)
- 3. Proflavine Hemisulfate | slow-acting disinfectant | CAS# 1811-28-5 | InvivoChem [\[invivochem.com\]](http://invivochem.com)
- 4. medchemexpress.com [medchemexpress.com]
- 5. Proflavine hemisulfate | 1811-28-5 [\[chemicalbook.com\]](http://chemicalbook.com)

- 6. 3,6-Acridinediamine, sulfate (2:1) | C26H24N6O4S | CID 9849425 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. Proflavine hemisulphate | C26H24N6O4S | CID 43833377 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 8. Proflavine Hemisulfate | CAS:1811-28-5 | High Purity | Manufacturer BioCrick
[biocrick.com]
- 9. Proflavine Hemisulphate IP - Antiseptic Chemical at Best Price [spacorporation.in]
- 10. Proflavine Hemisulfate as a Fluorescent Contrast Agent for Point-of-Care Cytology - PMC [pmc.ncbi.nlm.nih.gov]
- 11. selleckchem.com [selleckchem.com]
- 12. Proflavine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com
[pharmacompas.com]
- 13. mt.com [mt.com]
- 14. static.cymitquimica.com [static.cymitquimica.com]
- 15. lobachemie.com [lobachemie.com]
- 16. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Proflavine Hemisulphate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679167#proflavine-hemisulphate-chemical-structure-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com